

safety, handling, and disposal of 2-Amino-5-fluorophenol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Amino-5-fluorophenol

Cat. No.: B134415

[Get Quote](#)

An In-depth Technical Guide to the Safety, Handling, and Disposal of 2-Amino-5-fluorophenol

This guide provides comprehensive safety protocols, handling procedures, and disposal methods for **2-Amino-5-fluorophenol** (CAS No. 53981-24-1) for researchers, scientists, and drug development professionals. Adherence to these guidelines is crucial for ensuring personnel safety and environmental protection.

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **2-Amino-5-fluorophenol** is fundamental for its safe handling.

Property	Value
Molecular Formula	C ₆ H ₆ FNO ^[1]
Molecular Weight	127.12 g/mol ^[1]
Appearance	White to Gray to Brown powder to crystal ^[2]
Melting Point	38 °C ^[3]
Solubility	Slightly soluble in water. ^[4] Soluble in DMSO (2.2 mg/mL). ^[5]
Storage Temperature	Store at <-15°C under an inert gas like Nitrogen. ^[3] Some suppliers recommend 2-8°C. ^[6]

Hazard Identification and Safety Precautions

2-Amino-5-fluorophenol is classified as a hazardous substance. The following table outlines its GHS hazard classifications.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed [1] [6]
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin [1] [6]
Skin Corrosion/Irritation	2	H315: Causes skin irritation [1] [6] [7]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation [1] [6] [7]
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled [1] [6]
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation [6] [7]

Primary Hazards: Irritant[\[1\]](#).

Personal Protective Equipment (PPE)

To mitigate the risks associated with handling **2-Amino-5-fluorophenol**, the use of appropriate personal protective equipment is mandatory.

Protection Type	Specific Equipment	Details
Eye/Face Protection	Safety glasses with side-shields or chemical goggles.	Must comply with OSHA 29 CFR 1910.133 or European Standard EN166. ^[8]
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene, or butyl rubber), and a lab coat or chemical-resistant coveralls. ^[9]	Prevents skin contact and absorption. ^[9] Contaminated clothing should be removed promptly and laundered before reuse. ^[8]
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator.	Required when working outside of a chemical fume hood or if dust formation is likely. ^[8] A particulate filter respirator is recommended. ^[8]
Foot Protection	Closed-toe shoes, preferably chemical-resistant footwear.	Protects feet from spills. ^[9]

Experimental Protocols

Safe Handling Protocol

A systematic approach is essential for the safe handling of **2-Amino-5-fluorophenol**.

Preparation:

- Thoroughly review the Safety Data Sheet (SDS) for **2-Amino-5-fluorophenol**.
- Ensure that a chemical fume hood is operational and available for use.^[10]
- Verify that an eyewash station and safety shower are accessible and operational.^[11]
- Assemble all necessary PPE as detailed in Section 3.
- Cover the work surface with absorbent, disposable bench paper.^[8]

- Assemble all necessary equipment (spatulas, weigh boats, containers) inside the fume hood to minimize traffic.[8]

Handling Procedure:

- Always handle **2-Amino-5-fluorophenol** within a certified chemical fume hood to prevent inhalation of dust.[10]
- Conduct all manipulations, including weighing and transferring, inside the chemical fume hood.[8]
- Use dry, clean spatulas and weigh boats to avoid generating dust.[8]
- Avoid all personal contact with the substance.[8] Do not eat, drink, or smoke in the handling area.[7][8]
- Keep containers securely sealed when not in use.[12]

Post-Handling:

- Wash hands thoroughly with soap and water after handling is complete, before breaks, and at the end of the workday.[7][8]
- Decontaminate the work area within the fume hood.
- Properly dispose of all contaminated disposable materials in a designated hazardous waste container.[8]

Emergency First-Aid Protocol

In the event of an emergency, prompt and appropriate action is critical.

Exposure Route	First-Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. [13] "Roll" eyes around to ensure full rinsing. [14] Get medical attention. [13]
Skin Contact	Immediately wash off with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. [13] Get medical attention. [13]
Inhalation	Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention. [13]
Ingestion	Do NOT induce vomiting. [13] Never give anything by mouth to an unconscious person. [13] Rinse mouth with water. [13] Call a POISON CENTER or doctor/physician if you feel unwell. Get medical attention. [13]

Spill Response Protocol

For Minor Spills (manageable amount):

- If necessary, contact your institution's Environmental Health and Safety (EHS) department for guidance.[\[14\]](#)
- Consult the manufacturer's SDS for instructions and incompatibilities.[\[14\]](#)
- Wearing appropriate PPE, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed container for disposal.[\[9\]](#) Avoid creating dust.[\[9\]](#)
- Sweep up and shovel into suitable containers for disposal.[\[11\]](#)

For Major Spills:

- Evacuate the area and notify others not to enter.[9][14]
- Report the spill to your institution's EHS department or emergency response team immediately.[14]

Disposal Protocol

Proper disposal of **2-Amino-5-fluorophenol** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Identification and Segregation:

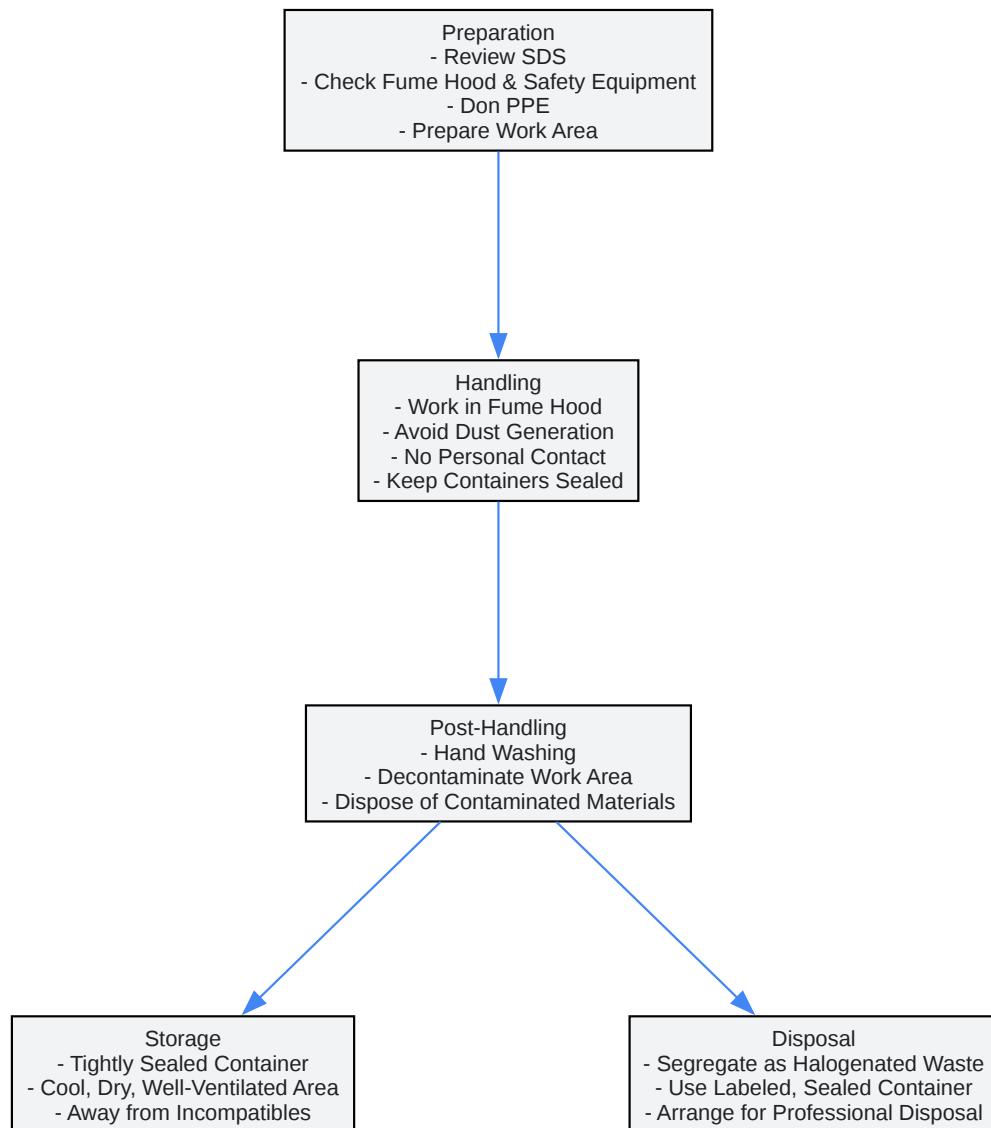
- **2-Amino-5-fluorophenol** waste is classified as halogenated organic waste.[10]
- Do not mix this waste with non-halogenated organic waste, aqueous waste, or any other incompatible waste streams.[10]

Step-by-Step Disposal Procedure:

- Container Selection: Use a designated, leak-proof, and chemically compatible waste container with a secure, tight-fitting lid.[10]
- Labeling: Clearly label the waste container with "Hazardous Waste" and the full chemical name: "Waste **2-Amino-5-fluorophenol**".[10] Do not use abbreviations or chemical formulas.[10]
- Accumulation and Storage: Keep the waste container closed at all times, except when adding waste.[10] Store the container in a designated, secure satellite accumulation area that is cool, dry, and well-ventilated, away from general laboratory traffic.[10]
- Arranging for Disposal: Contact your institution's EHS department to schedule a pickup.[10] Disposal must be handled by a licensed hazardous waste disposal company.[10] The primary disposal method is incineration by a regulated hazardous waste facility.[10]

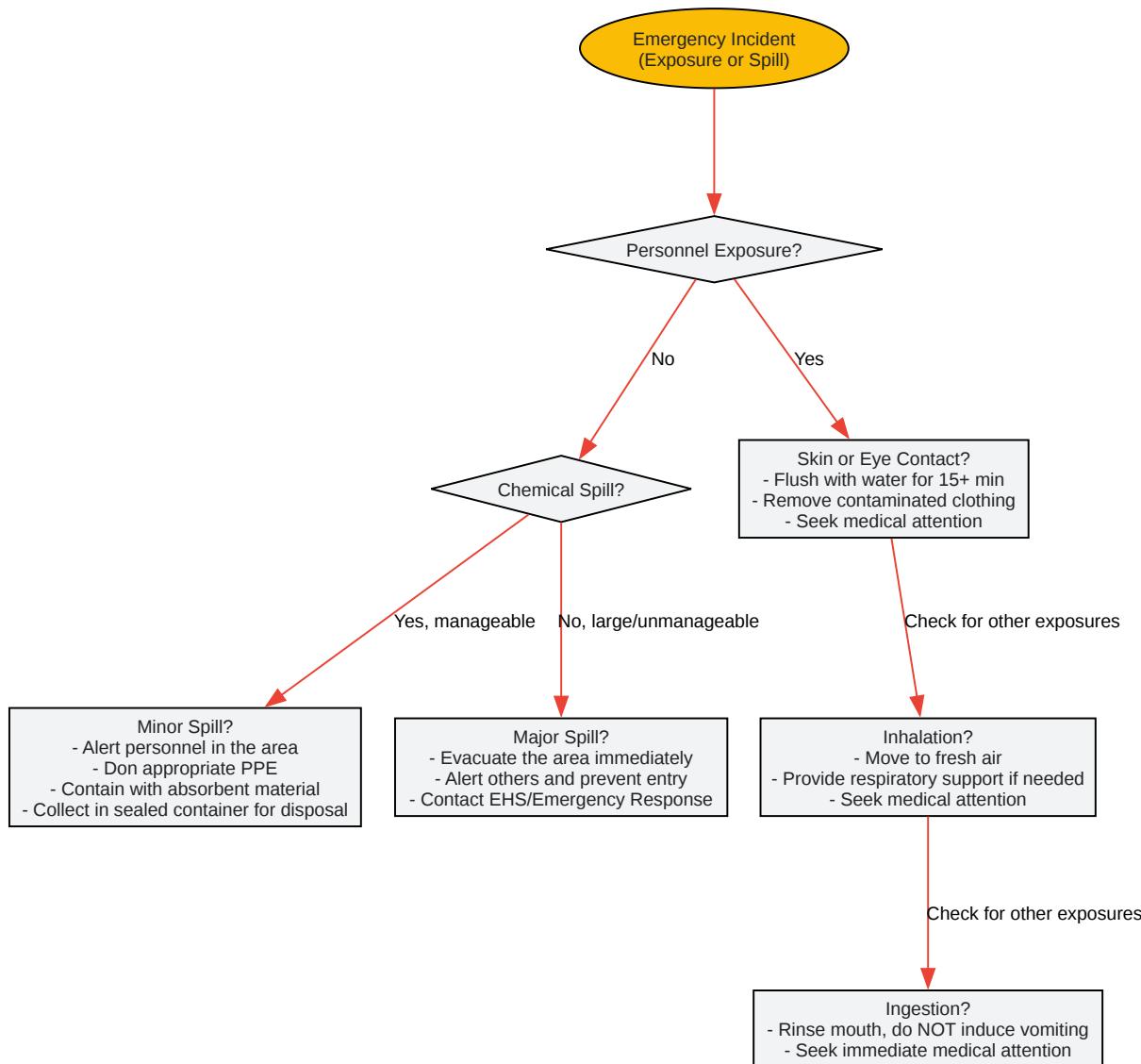
Visualizations

Safe Handling Workflow

[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **2-Amino-5-fluorophenol**.

Emergency Response Decision Tree



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Amino-5-fluorophenol | C6H6FNO | CID 185763 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-Amino-5-fluorophenol 53981-24-1 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 3. 2-Amino-5-fluorophenol | 53981-24-1 | FA44993 | Biosynth [biosynth.com]
- 4. 2-AMINO-5-FLUOROPHENOL | 53981-24-1 [chemicalbook.com]
- 5. 2-Amino-5-Fluorophenol | TargetMol [targetmol.com]
- 6. Atomfair 2-Amino-5-fluorophenol C6H6FNO CAS 53981-24-1 - ATOMFAIR [atomfair.com]
- 7. synquestlabs.com [synquestlabs.com]
- 8. benchchem.com [benchchem.com]
- 9. benchchem.com [benchchem.com]
- 10. benchchem.com [benchchem.com]
- 11. fishersci.com [fishersci.com]
- 12. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 13. benchchem.com [benchchem.com]
- 14. Emergency Procedures for Incidents Involving Chemicals | Research Safety [researchsafety.uky.edu]
- To cite this document: BenchChem. [safety, handling, and disposal of 2-Amino-5-fluorophenol]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b134415#safety-handling-and-disposal-of-2-amino-5-fluorophenol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com